stability and storage recommendations for 2-CHLORO-1,1-DIETHOXYETHANE

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Compound of Interest

2-CHLORO-1,1DIETHOXYETHANE

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Technical Support Center: 2-CHLORO-1,1-DIETHOXYETHANE

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **2-CHLORO-1,1-DIETHOXYETHANE** (also known as Chloroacetaldehyde diethyl acetal), CAS No. 621-62-5. Adherence to these guidelines is critical for ensuring the integrity of the compound and the safety of laboratory personnel.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for **2-CHLORO-1,1-DIETHOXYETHANE**?

A1: **2-CHLORO-1,1-DIETHOXYETHANE** is stable under normal, recommended storage conditions.[1][2][3] However, it is sensitive to both moisture and air.[1][4] Exposure to these elements can lead to degradation. Additionally, it may form explosive peroxides, particularly upon prolonged storage or exposure to air.[5]

Q2: What are the ideal storage conditions for this compound?

A2: To ensure maximum stability, **2-CHLORO-1,1-DIETHOXYETHANE** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[4][6][7] The storage area should



be designated for flammable liquids and kept away from heat, sparks, and open flames.[1][2] For long-term storage, maintaining an inert atmosphere (e.g., with argon or nitrogen) is recommended.[2] Some suppliers recommend a storage temperature of 2-8°C.[8]

Q3: What materials should I avoid storing **2-CHLORO-1,1-DIETHOXYETHANE** with?

A3: This compound is incompatible with acids and strong oxidizing agents.[1][4] Contact with these substances can lead to vigorous reactions and decomposition.

Q4: What are the signs of decomposition?

A4: While visual inspection is not always a definitive indicator, a change in color from clear colorless or slightly yellow to a more pronounced yellow or the presence of precipitates may suggest decomposition.[3][8] A change in the characteristic odor could also be an indicator. If decomposition is suspected, proper analytical testing should be conducted before use.

Q5: What are the hazardous decomposition products of **2-CHLORO-1,1-DIETHOXYETHANE**?

A5: Thermal decomposition can produce irritating and toxic gases and vapors, including carbon monoxide (CO), carbon dioxide (CO2), and hydrogen chloride (HCl) gas.[1][2][4]

Troubleshooting Guide



Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage (exposure to air or moisture).	1. Verify that the storage container is tightly sealed and was purged with an inert gas if stored for an extended period. 2. Test for the presence of peroxides (see Experimental Protocols section). 3. If possible, re-purify the compound. 4. If degradation is confirmed, use a fresh, unopened bottle of the compound for subsequent experiments.
Visible change in appearance (color, precipitate)	Decomposition of the compound.	1. Do not use the material. 2. Dispose of the material according to your institution's hazardous waste disposal procedures.[1] 3. Review storage procedures to prevent future occurrences.
Safety incident (e.g., unexpected reaction)	Incompatibility with other reagents (e.g., acids, strong oxidizers).	1. Immediately follow your laboratory's emergency procedures. 2. Review the experimental protocol to identify any incompatible substances that may have been introduced. 3. Consult the Safety Data Sheet (SDS) for detailed incompatibility information.[1][4]

Summary of Physical and Chemical Properties



Property	Value	
Molecular Formula	C6H13ClO2[4]	
Molecular Weight	152.62 g/mol [5]	
Appearance	Clear colorless to slightly yellow liquid[3][8]	
Boiling Point	157 °C[8]	
Melting Point	-45 °C[8]	
Flash Point	29 °C (85 °F)[8]	
Density	1.018 g/mL at 25 °C[8]	
Water Solubility	1.8 g/L (20 °C)[8]	

Experimental Protocols

Protocol 1: Receiving and Storing 2-CHLORO-1,1-DIETHOXYETHANE

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage. Ensure the supplier's seal is intact.
- Inert Atmosphere: If the compound is to be stored for an extended period, it is best practice
 to flush the headspace of the container with an inert gas like argon or nitrogen before
 sealing.
- Sealing: Ensure the container cap is tightly closed to prevent exposure to air and moisture. [4][6] Parafilm® can be used to further secure the seal.
- Storage Location: Place the sealed container in a designated flammables storage cabinet in a cool, dry, and well-ventilated area.[1][2] The storage temperature should ideally be maintained between 2-8°C.[8]
- Labeling: Label the container with the date of receipt and the date it was first opened.

Protocol 2: Peroxide Test for Acetal Compounds

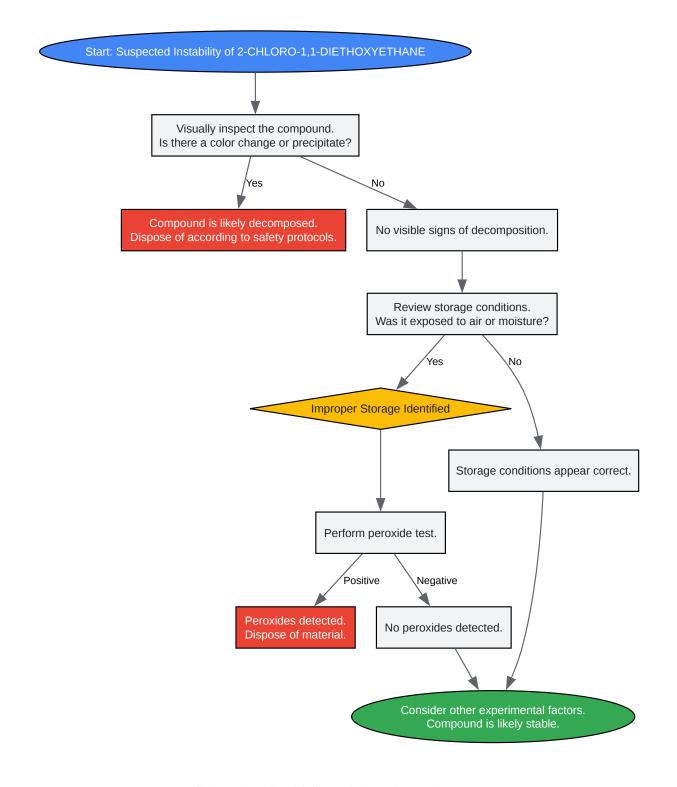
This is a general guideline. Always follow your institution's specific safety protocols.



- Reagent Preparation: Prepare a fresh solution of 10% potassium iodide (KI) in deionized water.
- Sample Preparation: In a clean, dry test tube, add approximately 1-2 mL of the **2-CHLORO-1,1-DIETHOXYETHANE** to be tested.
- Testing: Add 1 mL of the 10% KI solution to the test tube.
- Observation: Stopper the test tube and shake vigorously for 30 seconds. A yellow to brown color indicates the presence of peroxides. The intensity of the color is proportional to the concentration of peroxides.
- Interpretation: If a brown color develops, it indicates a potentially dangerous level of peroxides. Do not use the material and consult your institution's safety officer for proper disposal procedures.

Logical Workflow





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Caption: Troubleshooting workflow for suspected instability of **2-CHLORO-1,1-DIETHOXYETHANE**.



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